

# Mazipredone chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mazipredone*

Cat. No.: *B1676231*

[Get Quote](#)

## Mazipredone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Mazipredone**, a synthetic glucocorticoid, is a derivative of prednisolone notable for its anti-inflammatory and anti-allergic properties. This document provides a comprehensive technical overview of **mazipredone**, detailing its chemical structure, physicochemical and pharmacological properties, and relevant experimental methodologies. As a member of the corticosteroid family, **mazipredone**'s primary mechanism of action involves its interaction with the glucocorticoid receptor, leading to the modulation of gene expression and subsequent anti-inflammatory effects. This guide is intended to serve as a foundational resource for professionals engaged in research and development involving this compound.

### Chemical Structure and Identifiers

**Mazipredone** is chemically designated as (8S,9S,10R,11S,13S,14S,17R)-11,17-Dihydroxy-10,13-dimethyl-17-[2-(4-methylpiperazin-1-yl)acetyl]-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-one<sup>[1]</sup>. The addition of a methylpiperazinyl group at the C-21 position distinguishes it from prednisolone.

Below is a 2D representation of the chemical structure of **Mazipredone**:

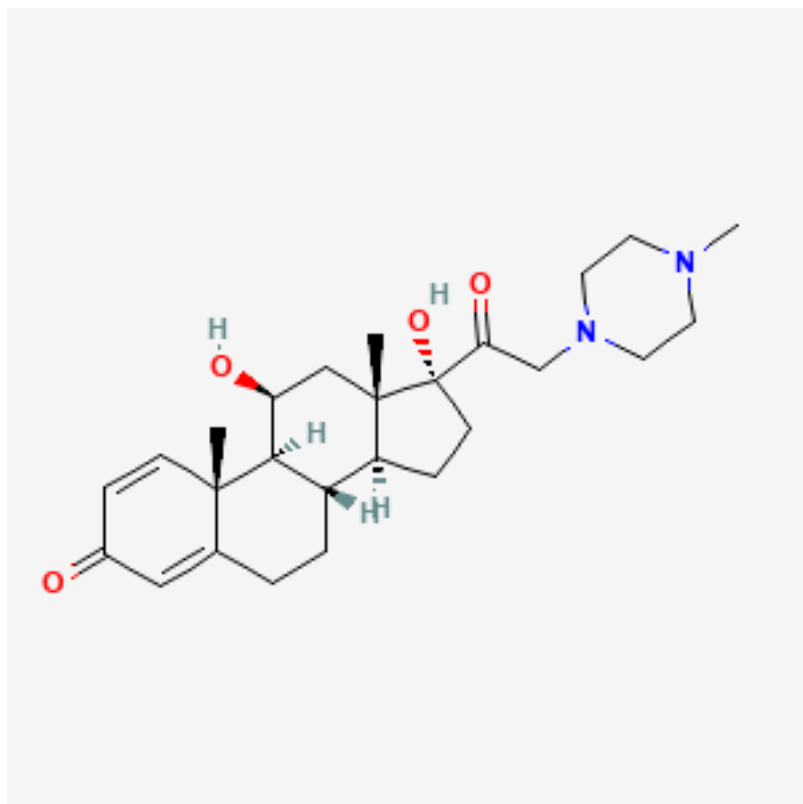


Table 1: Chemical Identifiers for **Mazipredone**

Identifier	Value	Reference
IUPAC Name	(8S,9S,10R,11S,13S,14S,17R)-11,17-Dihydroxy-10,13-dimethyl-17-[2-(4-methylpiperazin-1-yl)acetyl]-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-one	[1]
CAS Registry Number	13085-08-0	[2]
Molecular Formula	C26H38N2O4	[2]
Molecular Weight	442.59 g/mol	[2][3]
Canonical SMILES	<chem>C[C@]12C--INVALID-LINK--CN4CCN(CC4)C)O)CCC5=CC(=O)C=C[C@]35C"&gt;C@@HO</chem>	[4]
InChI	InChI=1S/C26H38N2O4/c1-24-8-6-18(29)14-17(24)4-5-19-20-7-9-26(32,25(20,2)15-21(30)23(19)24)22(31)16-28-12-10-27(3)11-13-28/h6,8,14,19-21,23,30,32H,4-5,7,9-13,15-16H2,1-3H3/t19-,20-,21-,23+,24-,25-,26-/m0/s1	[4]
InChIKey	CZBOZZDZNVIXFC-VRRJBYJJSA-N	[4]
Synonyms	Depersolon, Deoxymethylpiperazinyl prednisolone	[4]

## Physicochemical Properties

**Mazipredone** is described as a water-soluble, long-acting prednisolone derivative[5]. It is also known to be soluble in DMSO. The compound is sensitive to oxidation and degradation in acidic and basic media. A study on its impurity profile revealed its degradation pathways under stress conditions[6].

Table 2: Physicochemical Properties of **Mazipredone**

Property	Value	Reference
Melting Point	199 °C	[2]
Solubility	Water-soluble, Soluble in DMSO	[5][7]
Stability	Sensitive to oxidation, acidic and basic conditions. Stable for several weeks at ambient temperature during shipping. For long-term storage, -20°C is recommended.	[5]
Appearance	Data not available	
pKa	Data not available	

Note: Quantitative aqueous solubility and pKa values for **mazipredone** are not readily available in the cited literature. For comparison, the aqueous solubility of the related compound prednisolone is approximately 223 mg/L at 25°C[8].

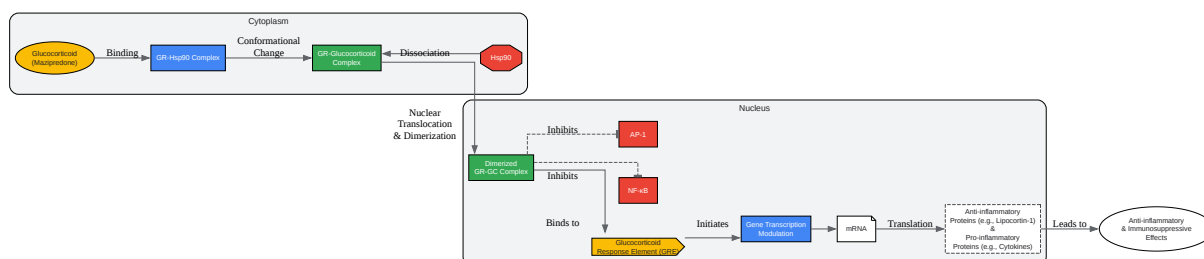
## Pharmacology

**Mazipredone** is a synthetic glucocorticoid with potent anti-inflammatory and anti-allergic effects. Its therapeutic applications are primarily for topical treatment of skin conditions and parenteral use as a glucocorticoid[5]. The brand name for **mazipredone** is Depersolon, and it has been marketed in the Czech Republic and Hungary[4].

## Mechanism of Action: Glucocorticoid Receptor Signaling

Like other corticosteroids, **mazipredone** exerts its effects by binding to the glucocorticoid receptor (GR) in the cytoplasm. Upon ligand binding, the receptor-ligand complex translocates to the nucleus, where it modulates the transcription of a wide array of genes, leading to the observed anti-inflammatory, immunosuppressive, and metabolic effects.

The diagram below illustrates the generalized signaling pathway of the glucocorticoid receptor.



[Click to download full resolution via product page](#)

Caption: Glucocorticoid Receptor Signaling Pathway.

## Pharmacokinetics and Pharmacodynamics

Specific pharmacokinetic and pharmacodynamic data for **mazipredone** are not extensively available in the public domain. However, as a prednisolone derivative, its behavior is expected to be similar to other glucocorticoids.

Table 3: General Pharmacological Profile of Glucocorticoids (for reference)

Parameter	Description	Reference
Absorption	Generally well-absorbed after oral and parenteral administration.	<a href="#">[9]</a>
Distribution	Widely distributed throughout the body. Binds to plasma proteins, primarily corticosteroid-binding globulin and albumin.	<a href="#">[10]</a>
Metabolism	Primarily metabolized in the liver.	<a href="#">[10]</a>
Excretion	Metabolites are excreted by the kidneys.	<a href="#">[10]</a>
Pharmacodynamics	Effects are mediated through the glucocorticoid receptor, leading to changes in gene expression. The onset of action for genomic effects is typically in the order of hours.	<a href="#">[11]</a>

Note: The data in Table 3 is generalized for glucocorticoids and may not be fully representative of **mazipredone**.

## Experimental Protocols

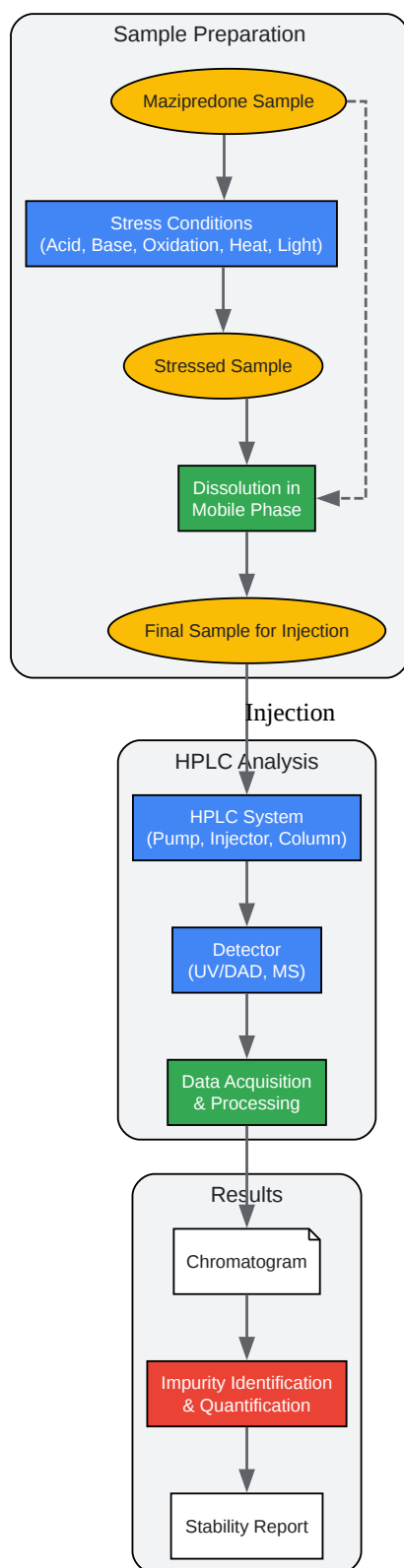
### High-Performance Liquid Chromatography (HPLC) for Impurity Profiling

A reversed-phase HPLC method has been described for the separation of impurities and degradation products of **mazipredone** hydrochloride[6].

Methodology:

- Columns: C18 and C8 reversed-phase columns.
- Mobile Phase: Isocratic and gradient systems using aqueous ammonium acetate, methanol, and acetonitrile.
- Detection: Diode-array UV detection and Atmospheric Pressure Chemical Ionization Mass Spectrometry (APCI-MS) for identification of impurities.
- Stress Conditions for Degradation Studies: 0.1 M hydrochloric acid and 0.1 M sodium hydroxide at 80°C to study hydrolytic and oxidative degradation pathways.

The workflow for this type of analysis is depicted below.



[Click to download full resolution via product page](#)

Caption: General workflow for HPLC-based stability and impurity analysis.



## In Vitro Anti-Inflammatory Assays

While specific protocols for **mazipredone** are not detailed in the available literature, standard in vitro assays for evaluating the anti-inflammatory potential of compounds can be applied.

Example Protocol: Inhibition of Nitric Oxide (NO) Production in LPS-Stimulated Macrophages

- Cell Line: RAW 264.7 murine macrophage cell line.
- Seeding: Seed cells in a 96-well plate at a suitable density (e.g.,  $5 \times 10^4$  cells/well) and allow to adhere overnight.
- Treatment: Pre-treat the cells with various concentrations of **mazipredone** for 1 hour. Include a vehicle control (e.g., DMSO).
- Stimulation: Stimulate the cells with lipopolysaccharide (LPS; e.g., 1  $\mu\text{g/mL}$ ) for 24 hours to induce an inflammatory response. Include an unstimulated control group.
- NO Measurement: Collect the cell culture supernatant and measure the concentration of nitrite, a stable product of NO, using the Griess assay.
- Data Analysis: Calculate the percentage inhibition of NO production by **mazipredone** compared to the LPS-stimulated control.

## Clinical Use and Adverse Effects

**Mazipredone** has been used topically for skin conditions and parenterally as a glucocorticoid[5]. As with other corticosteroids, potential adverse effects are associated with its use, particularly with systemic and long-term administration. These can include metabolic effects (e.g., hyperglycemia), immunosuppression, and effects on the skin and other organ systems.

## Conclusion

**Mazipredone** is a synthetic glucocorticoid with established anti-inflammatory and anti-allergic properties. Its chemical structure and general pharmacological profile are well-characterized. While specific quantitative data on some physicochemical properties and detailed pharmacokinetic/pharmacodynamic profiles are limited in publicly available literature, its

similarity to prednisolone provides a basis for understanding its biological activity. The experimental protocols outlined in this guide offer a starting point for further investigation and characterization of this compound. Further research is warranted to fully elucidate the specific properties of **mazipredone** and its potential therapeutic applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. studysmarter.co.uk [studysmarter.co.uk]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. Mazipredone - Wikipedia [en.wikipedia.org]
- 5. medkoo.com [medkoo.com]
- 6. Estimation of impurity profiles of drugs and related materials Part 18. Impurities and degradation products of mazipredone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medkoo.com [medkoo.com]
- 8. Prednisolone | C<sub>21</sub>H<sub>28</sub>O<sub>5</sub> | CID 5755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Drug stability: How storage conditions affect their performance - Vital Record [vitalrecord.tamu.edu]
- 11. Glucocorticoid receptor signaling in health and disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Mazipredone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676231#mazipredone-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1676231#mazipredone-chemical-structure-and-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)